

Application Notes and Protocols for EHIDA Imaging in Suspected Biliary Leak

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Compound of Interest

Compound Name: *Ehida*

Cat. No.: *B1195364*

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These notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the use of Enhanced Hepatobiliary Iminodiacetic Acid (**EHIDA**) imaging, also known as a HIDA scan or cholescintigraphy, for the detection and evaluation of suspected biliary leaks.

Introduction

Hepatobiliary scintigraphy is a nuclear medicine imaging technique that provides functional assessment of the liver, gallbladder, and biliary system.^{[1][2][3]} The procedure utilizes a radioactive tracer, typically Technetium-99m (Tc-99m) labeled to an iminodiacetic acid (IDA) derivative such as mebrofenin, which is taken up by hepatocytes and excreted into the biliary tree.^[2] This allows for the dynamic visualization of bile flow from the liver to the small intestine.^{[1][3]} In the context of a suspected biliary leak, **EHIDA** imaging is a highly sensitive and accurate diagnostic tool to identify the presence and location of bile extravasation.^{[3][4][5]}

Principle of the Assay

The radiotracer, administered intravenously, binds to albumin in the bloodstream and is transported to the liver.^[2] Hepatocytes efficiently extract the tracer, which then follows the same physiological pathway as bilirubin into the bile.^[2] A gamma camera detects the gamma rays emitted by the Tc-99m, allowing for real-time imaging of the tracer's movement through the hepatobiliary system. A biliary leak is identified by the accumulation of the radiotracer outside of the liver, gallbladder, bile ducts, or bowel.^{[3][5][6]}

Quantitative Data Summary

The following tables summarize key quantitative parameters for the **EHIDA** imaging protocol for suspected biliary leaks.

Table 1: Radiopharmaceutical Dosages

Patient Population	Radiopharmaceutical	Administered Activity (Intravenous)
Adults	99mTc-mebrofenin or 99mTc-disofenin	111–185 MBq (3–5 mCi)[6][7]
Infants and Children	99mTc-mebrofenin (preferred)	1.8 MBq/kg (0.05 mCi/kg)[7]
Minimum of 18.5 MBq (0.5 mCi)[7]		
Neonates with Hyperbilirubinemia	99mTc-mebrofenin	Minimum of 37 MBq (1.0 mCi) [7]

Note: Higher administered activity may be necessary in patients with hyperbilirubinemia. Mebrofenin is preferred in cases of moderate to severe hepatic dysfunction due to its higher hepatic extraction.[6][7]

Table 2: Imaging Acquisition Parameters

Parameter	Specification
Gamma Camera	Large-field-of-view
Collimator	Low-energy, all-purpose or high-resolution[6][7]
Energy Window	15-20% centered at 140 keV[8]
Image Matrix	128 x 128[6][7]
Dynamic Acquisition	1 frame/minute for the initial 60 minutes[6][7]
Delayed Imaging	2-4 hours, and up to 24 hours post-injection if no leak is initially identified[6][9][10]

Experimental Protocols

Patient Preparation

For the specific indication of a suspected biliary leak, patient preparation is often minimal.

- Fasting: Unlike evaluations for acute cholecystitis, fasting is not strictly necessary for a biliary leak study.[2][10]
- Medications: Opiates should be withheld for at least 6 hours prior to the scan if possible, as they can interfere with sphincter of Oddi function.[2]

Radiopharmaceutical Preparation

- Prepare ^{99m}Tc -mebrofenin or ^{99m}Tc -disofenin according to the manufacturer's instructions.
- Draw the appropriate patient dose into a shielded syringe, as specified in Table 1.
- Assay the dose in a dose calibrator to confirm the activity.

Imaging Procedure

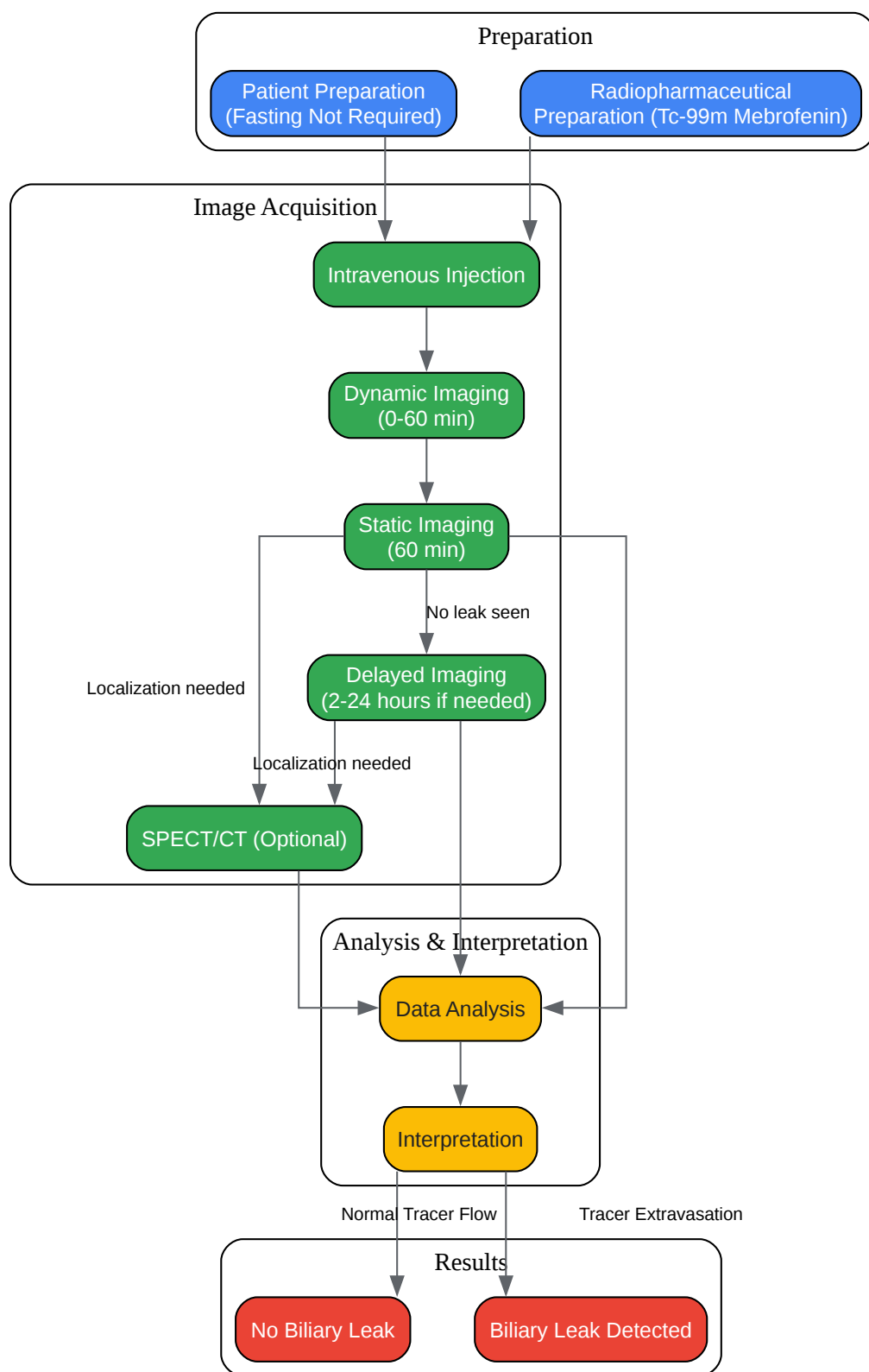
- Position the patient in the supine position on the imaging table.
- Administer the radiopharmaceutical as an intravenous bolus injection.
- Begin dynamic image acquisition immediately, capturing anterior views at 1 frame per minute for 60 minutes.
- At the 60-minute mark, acquire static images in the anterior, right lateral, and left anterior oblique projections.
- If a leak is not visualized within the initial 60 minutes, obtain delayed images at 2 to 4 hours. [6] Further delayed imaging at up to 24 hours may be required in some cases.[6][9]
- Patient positioning maneuvers, such as decubitus views, can be helpful to better visualize small leaks.[6]

- If available, SPECT/CT (Single Photon Emission Computed Tomography/Computed Tomography) can be performed to provide precise anatomical localization of a suspected leak.[\[4\]](#)[\[11\]](#)

Data Analysis and Interpretation

- Normal Study: The radiotracer is seen to move from the liver into the intrahepatic and extrahepatic bile ducts, gallbladder, and eventually into the small intestine.
- Biliary Leak: A biliary leak is diagnosed by the presence of radiotracer activity outside of the biliary system (liver, gallbladder, bile ducts) and bowel.[\[3\]](#)[\[5\]](#)[\[6\]](#) The location of the abnormal tracer accumulation indicates the site of the leak.

Visualizations



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Caption: Workflow for **EHIDA** imaging in suspected biliary leak.

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